

Comparative life cycle analysis of HCFO-1224yd(Z)

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Compound of Interest

Compound Name: *1-Chloro-2,3,3,3-tetrafluoropropane*

CAS No.: *151771-09-4*

Cat. No.: *B8518200*

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Molecular Causality & Physicochemical Profiling

The environmental and thermodynamic behaviors of a refrigerant are strictly dictated by its molecular architecture. HCFO-1224yd(Z), chemically identified as (Z)-1-Chloro-2,3,3,3-tetrafluoropropene, incorporates a distinctive carbon-carbon double bond (olefin structure)[1].

Causality of Degradation: This double bond makes the molecule highly susceptible to electrophilic attack by hydroxyl (OH) radicals in the troposphere. Consequently, it degrades rapidly before it can migrate to the stratosphere, resulting in an [2]. This ultra-short lifetime restricts its Ozone Depletion Potential (ODP) to a negligible 0.00012 and yields a GWP of less than 1[3]. In stark contrast, legacy HFC-245fa lacks this reactive double bond, allowing it to persist in the atmosphere for nearly 8 years and exert a GWP of 1030[4].

Table 1: Physicochemical & Environmental Comparison

Property	HCFO-1224yd(Z)	HFC-245fa	HCFO-1233zd(E)
Molecular Weight (g/mol)	148.5	134.0	130.5
Boiling Point (°C)	14	15	18
Critical Temperature (°C)	155.5	153.9	166.6
GWP (100-year)	< 1	1030	1
ODP	0.00012	0	0.0003
Atmospheric Lifetime	21 days	7.9 years	26 days

| ASHRAE Safety Class | A1 (Non-flammable) | B1 | A1 (Non-flammable) |

Comparative Life Cycle Assessment (LCA): TEWI & LCCP

To objectively evaluate the environmental footprint of these refrigerants in a pharmaceutical facility, we utilize the Total Equivalent Warming Impact (TEWI) and Life Cycle Cost Plan (LCCP) frameworks. These models synthesize direct emissions (refrigerant leakage) and indirect emissions (CO₂ generated by the electricity powering the compressor).

Mechanistic Insight: Because the GWP of HCFO-1224yd(Z) is <1, the direct emission penalty in the TEWI equation mathematically approaches zero[5]. The life cycle analysis therefore becomes entirely dependent on the fluid's thermodynamic efficiency. Studies evaluating solar-assisted and waste-heat recovery HTHPs demonstrate that[6].

Thermodynamic Performance in High-Temperature Heat Pumps

When evaluating alternatives for pharmaceutical waste-heat recovery, the Coefficient of Performance (COP) and volumetric heating capacity are the primary technical criteria.

At an evaporation temperature of 50°C and a condensation temperature of 110°C (typical for pharmaceutical effluent heat recovery),[7].

Causality of Efficiency: Although HCFO-1224yd(Z) has a slightly lower latent heat of condensation than HFC-245fa, it possesses a higher suction density[8]. This higher density increases the mass flow rate per compressor stroke, effectively reducing the specific adiabatic work required by the compressor and elevating the overall cycle net efficiency by up to 7.7% in Organic Rankine Cycles (ORC)[9].

Table 2: Thermodynamic Performance Metrics (HTHP at 50°C Evap / 110°C Cond)

Thermodynamic Metric	HCFO-1224yd(Z)	HFC-245fa (Baseline)	HCFO-1233zd(E)
Coefficient of Performance (COP)	2.74	2.66	2.69
Relative Heating Capacity	~92%	100%	~84%
Compressor Specific Work	Lower	Baseline	Higher

| TEWI CO₂ Emission Reduction | ~61% | 0% | ~59% |

Self-Validating Experimental Protocol: Drop-In Replacement Workflow

To validate these theoretical efficiency gains in a pilot-scale pharmaceutical HTHP, the following step-by-step methodology ensures both empirical accuracy and system integrity.

Trustworthiness & Self-Validation: This protocol integrates an Internal Heat Exchanger (IHX) into the cycle. Because HCFO-1224yd(Z) has a distinct saturation curve, the IHX acts as a self-validating safeguard—it subcools the liquid leaving the condenser while superheating the vapor entering the compressor, simultaneously preventing catastrophic liquid slugging and providing precise calorimetric data to verify enthalpy changes[6].

Step-by-Step Methodology:

- **Baseline Energy Profiling:** Operate the system with HFC-245fa. Log compressor power (kW) and heating capacity (kW) at steady-state to establish the baseline COP.
- **System Evacuation & Deep Vacuum:** Recover the legacy refrigerant. Pull a deep vacuum (<500 microns). Causality: Residual moisture reacts with fluorinated compounds at high discharge temperatures to form hydrofluoric acid (HF), which aggressively degrades compressor motor windings.
- **Lubricant Miscibility Verification:** Retain the existing Polyolester (POE) oil. Causality: across the 50°C–150°C range, ensuring reliable oil return to the compressor without requiring a costly lubricant flush[10].
- **Isochoric Liquid-Phase Charging:** Charge HCFO-1224yd(Z) strictly in the liquid phase. Causality: While it is a single-component fluid, liquid charging prevents any localized isomeric fractionation and ensures highly precise mass flow metering during the drop-in[10].
- **Steady-State IHX Mapping:** Engage the compressor. Dynamically adjust the electronic expansion valve (EEV) to map the minimum superheat degree at the compressor inlet until the IHX ΔT stabilizes. Calculate the empirical COP and extrapolate the TEWI reduction.

Process Visualization

Fig 1. Self-validating experimental workflow for HCFO-1224yd(Z) drop-in replacement and LCA data acquisition.

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